

overcoming 2-aminoimidazole solubility issues

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Compound Focus: 2-Aminoimidazole

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Frequently Asked Questions

- **What are the primary solubility challenges with 2-aminoimidazole (2-AI) scaffolds?** The 2-AI core is a key pharmacophore in many bioactive molecules, but its properties often lead to low aqueous solubility [1]. This is a common issue in drug development, as over 75% of oral drug candidates have low solubility, which directly impacts bioavailability [2].
- **Are there any "greener" solvent systems that can improve reaction outcomes for 2-AI synthesis?** Yes. **Deep Eutectic Solvents (DES)** have been successfully used as a reaction medium for the one-pot synthesis of 2-AI derivatives. Using a ChCl-Urea (1:2) DES not only decreases reaction times but also allows for the direct isolation of products through simple filtration, avoiding complex extraction procedures and improving overall process sustainability [3].
- **Besides solvents, what other formulation strategies can enhance solubility?** Creating "**reverse amide**" derivatives is a proven strategy. For example, compound H10 (2-amino-N-undecyl-H-imidazole-5-butanamide) was designed as a "reverse amide" and demonstrated non-bactericidal biofilm disruption activity. Such molecular modifications can improve the compound's physicochemical properties, influencing its solubility and application profile [1].
- **How can I predict the solubility of new 2-AI compounds before synthesis?** AI-based prediction models are valuable tools. Graph-based deep learning models like **Chemprop** and **AttentiveFP** have

shown high accuracy in predicting aqueous solubility. These models can quickly evaluate large sets of molecules during hit identification or lead optimization, aiding in decision-making [2].

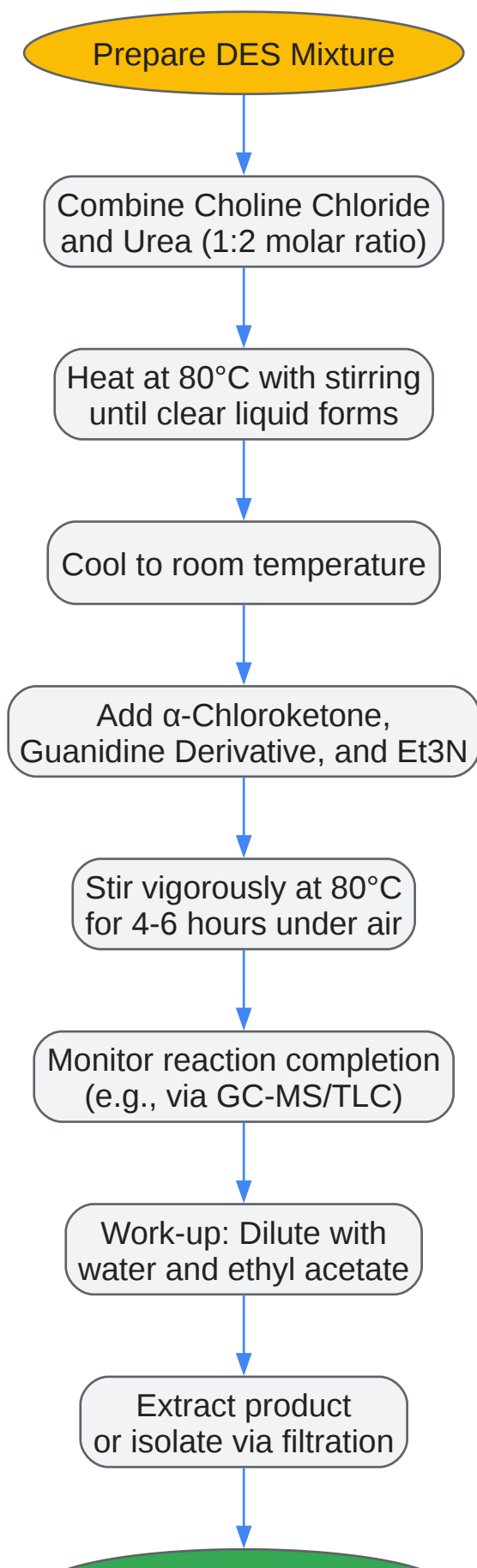
Strategies to Overcome Solubility Issues

The following table summarizes the core strategies discussed, providing a quick comparison for researchers.

Strategy	Mechanism/Description	Key Benefit(s)	Example/Application
Green Solvent Systems [3]	Use of Deep Eutectic Solvents (e.g., ChCl-Urea) as reaction media.	Reduces reaction time, simplifies product isolation, and replaces volatile organic solvents.	Synthesis of 2-AI derivatives; product isolation via filtration.
Molecular Derivatization [1]	Designing specific analogs, such as "reverse amide" compounds.	Modifies physicochemical properties to improve solubility and biological activity.	H10 compound used as a topical adjuvant for biofilm disruption.
AI-Powered Solubility Prediction [2]	Using graph neural networks to predict solubility from molecular structure.	Enables rapid, early-stage screening of compounds, saving synthesis resources.	Using models like Chemprop for virtual screening during lead optimization.

Experimental Workflow for a DES-Based Synthesis

This protocol, adapted from a published procedure, outlines the synthesis of 2-AI in a Deep Eutectic Solvent, which can help mitigate solubility and reaction efficiency issues [3].



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Protocol Details:

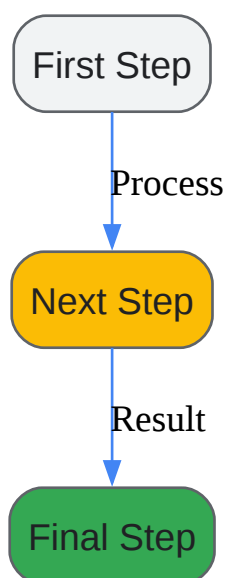
- **DES Preparation:** Combine choline chloride (ChCl) and urea in a 1:2 molar ratio. Heat the mixture at 80°C with stirring until a clear, colorless liquid forms. Allow it to cool to room temperature before use [3].
- **Reaction Setup:** To the prepared DES, add the α -chloroketone (1.0 mmol), guanidine derivative (1.3 mmol), and triethylamine (Et₃N, 1.0 mmol). Vigorously stir the reaction mixture at 80°C for 4-6 hours. The reaction can be performed under air, eliminating the need for an inert atmosphere [3].
- **Monitoring & Work-up:** Monitor the reaction progress by TLC or GC-MS. For the work-up, particularly when using ChCl-Urea DES, the product often precipitates directly and can be isolated by simple filtration, yielding high-purity material. Alternatively, you can dilute the mixture with an equal-volume mixture of water and ethyl acetate, separate the organic layer, and concentrate it under reduced pressure [3].

A Guide for Creating Your Own Diagrams

To create clear and professional diagrams for your experimental workflows or signaling pathways, you can use the **Graphviz DOT language**. Here are the key specifications based on your requirements:

- **Basic Structure:** A graph is defined by nodes (steps, entities) and edges (relationships, flow).
- **Node Styling:** Use `shape`, `style`, `fillcolor`, and `fontcolor` to make nodes visually distinct and ensure text is readable.
- **Edge Labels:** The `labeldistance` attribute is crucial for ensuring labels are not too close to the nodes. Setting it to a value greater than 2.0 (e.g., `labeldistance=3.0`) provides a clear gap.

Here is a template script you can adapt.



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Navigating Information Gaps

While the strategies above are effective, it's important to note that the search results I obtained did not contain specific, pre-defined signaling pathways for **2-aminoimidazole** activity or quantitative solubility data in standard units for a wide range of compounds. The experimental protocols provided are summaries of key methodologies.

For the most current and comprehensive data, I recommend:

- **Consulting Specialized Databases:** Search for "**2-aminoimidazole** solubility" in chemical databases like PubChem or SciFinder.
- **Detailed Protocol Retrieval:** Use the DOI (Digital Object Identifier) from the source articles to access the full text, which will contain complete experimental details and characterization data [3] [1].

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References

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2. Boosting the predictive performance with aqueous ... [nature.com]

3. An Expeditious and Greener Synthesis of 2- ... [mdpi.com]

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